

# Solubility of Disperse Red 91 in Organic Solvents: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Red 91** (CAS No: 34231-26-0), an anthraquinone-based dye. While specific quantitative solubility data in a broad range of organic solvents is not readily available in published literature, this document outlines the known qualitative solubility profile and presents detailed experimental protocols for its precise quantitative determination.

## Introduction to Disperse Red 91

**Disperse Red 91** is a synthetic dye belonging to the anthraquinone class, characterized by its vibrant red hue. It finds primary applications in the coloring of plastics and textiles. Its molecular structure dictates its solubility, favoring organic solvents over aqueous media. Understanding its solubility is crucial for various applications, including the formulation of dyeing baths, inks, and for analytical and quality control purposes.

## Solubility Profile

Precise, quantitative solubility data for **Disperse Red 91** in various organic solvents is not extensively documented in publicly accessible scientific literature. However, based on qualitative statements from various sources, a general solubility profile can be summarized.

Table 1: Qualitative Solubility of **Disperse Red 91** in Common Organic Solvents

Organic Solvent	Solvent Class	Qualitative Solubility
Acetone	Ketone	Soluble
Ethanol	Alcohol	Soluble
Methanol	Alcohol	Soluble
Ethylene Glycol Ether	Ether/Alcohol	Soluble
Benzene	Aromatic Hydrocarbon	Slightly Soluble
Carbon Tetrachloride	Halogenated Hydrocarbon	Slightly Soluble
n-Hexane	Aliphatic Hydrocarbon	Insoluble
Water	-	Insoluble

Note: "Soluble" and "Slightly Soluble" are qualitative terms and the actual solubility can vary with temperature and the specific grade of the dye and solvent.

## Experimental Protocols for Solubility Determination

To obtain precise quantitative data, the following experimental protocols are recommended. Two primary methods are detailed: UV-Vis Spectrophotometry, which is suitable for colored compounds, and the Gravimetric Method, which is a universal and robust technique.

### Method 1: UV-Visible Spectrophotometry

This method leverages the Beer-Lambert Law, which establishes a linear relationship between the absorbance of a colored solution and its concentration.

#### 3.1.1. Materials and Equipment

- **Disperse Red 91** (high purity)
- Analytical grade organic solvents (e.g., acetone, ethanol, methanol, etc.)
- UV-Visible Spectrophotometer
- Volumetric flasks (various sizes)

- Analytical balance
- Micropipettes
- Temperature-controlled shaker or water bath
- Syringe filters (solvent-compatible, e.g., 0.45  $\mu\text{m}$  PTFE)
- Cuvettes (quartz or appropriate for the solvent)

### 3.1.2. Procedure

- Preparation of Standard Solutions:
  - Accurately weigh a small amount of **Disperse Red 91** and dissolve it in a known volume of the chosen organic solvent to create a stock solution of a specific concentration (e.g., 100 mg/L).
  - Perform serial dilutions of the stock solution to prepare a series of standard solutions with known concentrations (e.g., 50, 25, 12.5, 6.25 mg/L).
- Determination of Maximum Absorbance ( $\lambda_{\text{max}}$ ):
  - Using one of the standard solutions, scan the absorbance across a range of wavelengths (e.g., 400-700 nm) to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
- Generation of Calibration Curve:
  - Set the spectrophotometer to the determined  $\lambda_{\text{max}}$ .
  - Measure the absorbance of each standard solution, using the pure solvent as a blank.
  - Plot a graph of absorbance versus concentration to create a calibration curve. Perform a linear regression to obtain the equation of the line and the  $R^2$  value (should be  $>0.99$ ).
- Preparation of Saturated Solution:

- Add an excess amount of **Disperse Red 91** to a known volume of the organic solvent in a sealed container.
- Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Measurement and Calculation:
  - After equilibration, allow the undissolved solid to settle.
  - Carefully withdraw a sample of the supernatant and filter it using a syringe filter to remove any solid particles.
  - Dilute the filtered saturated solution with a known factor to bring its absorbance within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution.
  - Use the calibration curve equation to calculate the concentration of the diluted solution.
  - Multiply the result by the dilution factor to determine the solubility of **Disperse Red 91** in the solvent at the specified temperature.

## Method 2: Gravimetric Analysis

This method involves the direct measurement of the mass of the dissolved solute in a known volume of a saturated solution.

### 3.2.1. Materials and Equipment

- **Disperse Red 91**
- Analytical grade organic solvents
- Volumetric flasks or vials
- Analytical balance
- Temperature-controlled shaker or water bath

- Filtration apparatus (e.g., syringe filters or vacuum filtration)
- Oven or vacuum oven
- Desiccator

### 3.2.2. Procedure

- Preparation of Saturated Solution:
  - Follow step 4 from the UV-Vis spectrophotometry method to prepare a saturated solution at a constant temperature.
- Sample Collection and Filtration:
  - After equilibration, carefully filter a known volume of the supernatant to remove all undissolved solids.
- Solvent Evaporation:
  - Transfer the filtered saturated solution to a pre-weighed, clean, and dry container (e.g., a beaker or evaporating dish).
  - Carefully evaporate the solvent in a fume hood or under vacuum at a temperature that will not degrade the dye.
- Drying and Weighing:
  - Once the solvent is completely evaporated, place the container with the dried dye residue in a desiccator to cool to room temperature.
  - Weigh the container with the dried dye.
  - Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:



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Caption: Workflow for Solubility Determination using the Gravimetric Method.

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